Technical Whitepaper: 1-(3-Chlorophenyl)-5-methyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name:	*1-(3-chlorophenyl)-5-methyl-1H-pyrazol-3-amine*
CAS No.:	*1248180-56-4*
Cat. No.:	*B1428030*

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Scaffold Analysis, Synthetic Protocols, and Medicinal Utility

PubChem CID: 62679434 Molecular Formula: $C_{10}H_{10}ClN_3$ Molecular Weight: 207.66 g/mol

Executive Summary

This technical guide analyzes **1-(3-chlorophenyl)-5-methyl-1H-pyrazol-3-amine**, a critical heterocyclic scaffold in medicinal chemistry. Unlike its more common regioisomer (5-amino-3-methyl), this specific 3-amino-5-methyl congener represents a distinct vector for structure-activity relationship (SAR) exploration. It serves as a validated pharmacophore for kinase inhibition (ATP-binding pocket occupancy), GPCR antagonism (specifically P2X3 and P2X7 receptors), and as a building block for fragment-based drug discovery (FBDD). This document details the physicochemical profile, regioselective synthesis, and biological applications of this compound.[1]

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9][10]

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The compound is characterized by a pyrazole core substituted at the N1 position with a meta-chlorophenyl ring, a methyl group at C5, and a primary amine at C3.

Structural Distinctions (Regioisomerism)

A critical challenge in working with aminopyrazoles is the ubiquity of regioisomers.

- Target (CID 62679434): 1-(3-chlorophenyl)-5-methyl-1H-pyrazol-3-amine.[2]
- Common Isomer (CID 1810630): 1-(3-chlorophenyl)-3-methyl-1H-pyrazol-5-amine.

The target compound (3-amine) possesses a distinct hydrogen bond donor/acceptor profile compared to the 5-amine isomer, altering its binding mode in enzyme pockets.

Property	Value / Description
IUPAC Name	1-(3-chlorophenyl)-5-methylpyrazol-3-amine
Canonical SMILES	CC1=CC(=NN1C2=CC(=CC=C2)Cl)N
InChI Key	SWIDUGSHKPXBPE-UHFFFAOYSA-N
LogP (Predicted)	2.6 (Lipophilic, suitable for CNS penetration)
Topological Polar Surface Area	43.8 Å²
H-Bond Donors	1 (Primary Amine)
H-Bond Acceptors	2 (Pyrazole Nitrogens)
pKa (Conjugate Acid)	~3.5–4.0 (Pyrazole N2), making it a weak base. [3][4]

Synthetic Methodology

Retrosynthetic Analysis

The synthesis of 3-amino-5-methylpyrazoles is less trivial than the 5-amino counterparts (which form readily from hydrazine + 3-aminocrotononitrile). The 3-amine regiochemistry requires controlling the condensation of the hydrazine with a

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-ketonitrile equivalent to ensure the hydrazine terminal nitrogen attacks the nitrile carbon, or using a specific precursor like 2-cyanoacetone equivalents.

Optimized Protocol: Regioselective Cyclization

Objective: Synthesize **1-(3-chlorophenyl)-5-methyl-1H-pyrazol-3-amine** with >95% regiochemical purity.

Reagents:

- 3-Chlorophenylhydrazine hydrochloride (CAS: 2312-23-4)
- 3-Aminocrotononitrile (CAS: 1118-61-2) [Note: Direct condensation often yields 5-amino isomer; modified conditions required]
- Alternative Precursor: 3-Oxobutanenitrile (Diacetonitrile)
- Solvent: Ethanol (EtOH) or Acetic Acid (AcOH)
- Catalyst: Conc. HCl

Step-by-Step Protocol:

- Preparation of Hydrazine Free Base:
  - Dissolve 3-chlorophenylhydrazine HCl (10 mmol) in water. Neutralize with 10% NaOH solution until pH ~9. Extract with Ethyl Acetate (3x), dry over Na_2SO_4, and concentrate to yield the free base hydrazine.
- Condensation (The Regio-Control Step):
  - Rationale: To favor the 3-amino-5-methyl isomer, the reaction is often performed using 3-oxobutanenitrile in refluxing ethanol with a catalytic amount of acid.
  - Dissolve 3-chlorophenylhydrazine (10 mmol) and 3-oxobutanenitrile (11 mmol) in absolute EtOH (20 mL).
  - Add 5 drops of conc. HCl.

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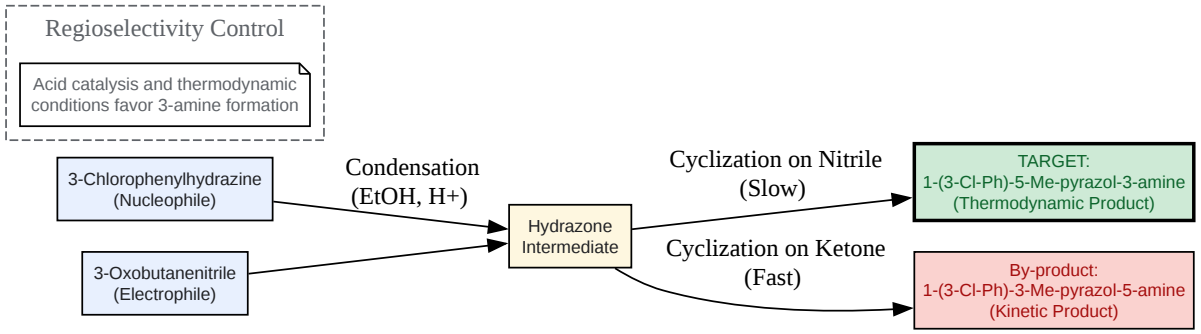
- Reflux: Heat the mixture at 80°C for 4–6 hours. Monitor by TLC (50% EtOAc/Hexane).

- Work-up:
  - Cool reaction to room temperature.
  - Evaporate solvent under reduced pressure.
  - Basify residue with saturated $NaHCO_3$ solution.
  - Extract with DCM (3 x 20 mL).
- Purification (Crucial for Isomer Separation):
  - The crude mixture may contain traces of the 5-amino isomer.
  - Column Chromatography: Silica gel (230-400 mesh). Eluent gradient: 0%

    5% Methanol in DCM. The 3-amino isomer typically elutes after the 5-amino isomer due to higher polarity/H-bonding capability.
  - Recrystallization: From Ethanol/Water (9:1) if solid.[5]

Visualizing the Pathway

The following diagram illustrates the condensation logic and potential for isomerism.



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Caption: Divergent synthesis pathways for aminopyrazoles. Controlling reaction temperature and pH is critical to favoring the 3-amine target over the 5-amine kinetic byproduct.

Biological Applications & Mechanism of Action

Kinase Inhibition Scaffold

The 3-aminopyrazole motif is a bioisostere of the adenine ring in ATP.

- Mechanism: The N2 nitrogen acts as a hydrogen bond acceptor, while the C3-amino group acts as a hydrogen bond donor. This "Donor-Acceptor" motif mimics the hinge-binding region of kinases.
- Utility: This specific scaffold (1-aryl-5-methyl) positions the 3-chlorophenyl group into the hydrophobic back-pocket (Gatekeeper region) of kinases such as p38 MAPK and Src family kinases.

P2X3/P2X7 Receptor Antagonism

Substituted pyrazoles are established antagonists for P2X purinoceptors, involved in neuropathic pain and inflammation.

- SAR Insight: The 3-chlorophenyl substitution provides lipophilic bulk necessary to occupy the allosteric binding site of the P2X3 trimer, modulating channel gating.

Fragment-Based Drug Discovery (FBDD)

With a molecular weight of ~207 Da, this compound is an ideal "fragment."

- Ligand Efficiency (LE): High.
- Growth Vectors:
  - N-Acylation of C3-Amine: Extension into the solvent-exposed region.
  - Suzuki Coupling on Phenyl Ring: The Cl group allows for late-stage diversification via palladium-catalyzed coupling to explore deep hydrophobic pockets.

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Analytical Validation (QC)

To ensure scientific integrity, the synthesized compound must pass the following QC criteria.

Method	Expected Result / Diagnostic Signal
^{1}H NMR (DMSO-d_6)	δ 2.15 (s, 3H, CH_3): Distinct shift for 5-methyl.δ 5.40 (s, 1H, Pyrazole-H4): Characteristic singlet.δ 4.8–5.2 (br s, 2H, NH_2): Exchangeable.δ 7.2–7.6 (m, 4H, Ar-H): 3-chlorophenyl pattern.
NOE (Nuclear Overhauser Effect)	Critical Test: Irradiation of the Methyl signal (δ 2.15) should show NOE enhancement of the Phenyl protons (ortho positions) if the methyl is at position 5 (adjacent to N1-phenyl). If methyl is at position 3, no NOE with phenyl ring is observed.
LC-MS	$[M+H]^+$ = 208.1 m/z. Single peak purity >98%.

References

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